An In-depth Technical Guide to 2-Cyclopropyl-2-ethoxyethan-1-ol

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Compound of Interest

Compound Name:	*2-Cyclopropyl-2-ethoxyethan-1-ol*
CAS No.:	*1865506-39-3*
Cat. No.:	*B2571993*

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This technical guide provides a comprehensive overview of **2-Cyclopropyl-2-ethoxyethan-1-ol**, a molecule of significant interest to researchers, scientists, and professionals in the field of drug development. This document delves into its chemical identity, synthesis, and potential applications, offering a foundational understanding for its use as a versatile building block in medicinal chemistry.

Introduction: The Strategic Importance of the Cyclopropyl Moiety

The cyclopropyl group is a highly sought-after structural motif in modern drug discovery. Its unique stereoelectronic properties, stemming from the inherent ring strain, impart favorable characteristics to parent molecules. These include enhanced metabolic stability, increased potency, and improved pharmacokinetic profiles.[1][2] The incorporation of a cyclopropyl ring can lead to desirable conformational rigidity, which can be crucial for optimal interaction with biological targets.[3][4] **2-Cyclopropyl-2-ethoxyethan-1-ol** emerges as a valuable synthetic intermediate, strategically positioning this advantageous cyclopropyl group for further elaboration in the synthesis of complex molecular architectures.

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Chemical Identity and Core Properties

IUPAC Name: 2-cyclopropyl-2-ethoxyethanol CAS Number: 1865506-39-3 Molecular Formula: C7H14O2

Table 1: Key Identifiers and Physicochemical Properties

Identifier/Property	Value	Source/Method
CAS Number	1865506-39-3	Chemical Abstract Service
IUPAC Name	2-cyclopropyl-2-ethoxyethanol	IUPAC Nomenclature
Molecular Formula	C7H14O2	Elemental Analysis
Molecular Weight	130.18 g/mol	Calculated
Appearance	Colorless liquid (Predicted)	Based on analogous compounds
Boiling Point	~160-170 °C (Predicted)	Based on analogous compounds
Density	~0.95 g/mL (Predicted)	Based on analogous compounds
Solubility	Soluble in common organic solvents (e.g., ethanol, diethyl ether, dichloromethane). Limited solubility in water. (Predicted)	Based on structural analysis

Synthesis Protocol: A Plausible Synthetic Route

While a specific, peer-reviewed synthesis for **2-Cyclopropyl-2-ethoxyethan-1-ol** is not readily available in the literature, a robust and chemically sound approach involves the Grignard reaction between cyclopropyl magnesium bromide and 2-ethoxyacetaldehyde. This method is a cornerstone of C-C bond formation in organic synthesis.

Reaction Principle

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The nucleophilic carbon of the cyclopropyl Grignard reagent attacks the electrophilic carbonyl carbon of 2-ethoxyacetaldehyde. The resulting magnesium alkoxide is then protonated during an aqueous workup to yield the desired secondary alcohol.

Step-by-Step Experimental Protocol

Materials:

- Cyclopropyl bromide
- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- 2-Ethoxyacetaldehyde
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Iodine crystal (as an initiator)

Procedure:

- Preparation of the Grignard Reagent:
  - To a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, add magnesium turnings (1.2 equivalents) and a small crystal of iodine.
  - Add a minimal amount of anhydrous diethyl ether to just cover the magnesium.
  - In the dropping funnel, place a solution of cyclopropyl bromide (1.0 equivalent) in anhydrous diethyl ether.
  - Add a small portion of the cyclopropyl bromide solution to the magnesium suspension to initiate the reaction. Initiation is indicated by the disappearance of the iodine color and gentle refluxing.

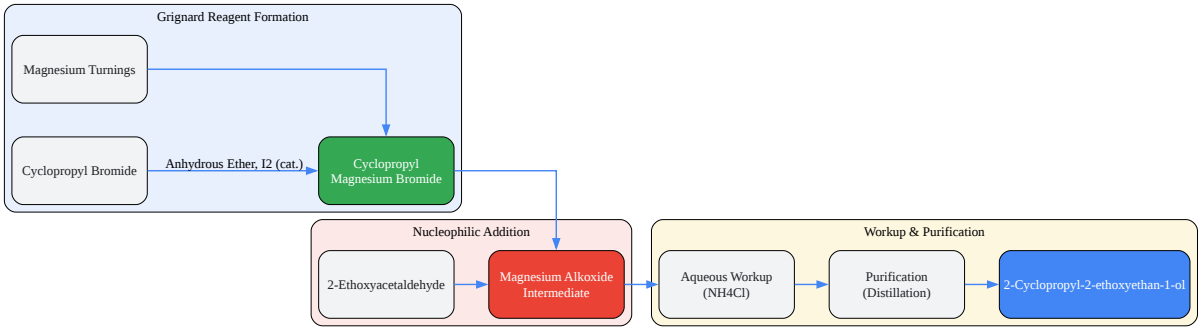
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- Once initiated, add the remaining cyclopropyl bromide solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, continue to stir the reaction mixture at room temperature for 1-2 hours to ensure complete formation of the Grignard reagent.

- Reaction with 2-Ethoxyacetaldehyde:
  - Cool the freshly prepared cyclopropylmagnesium bromide solution to 0 °C in an ice bath.
  - Add a solution of 2-ethoxyacetaldehyde (1.0 equivalent) in anhydrous diethyl ether dropwise from the dropping funnel, maintaining the temperature at 0 °C.
  - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-3 hours.
- Workup and Purification:
  - Cool the reaction mixture to 0 °C and slowly quench by the dropwise addition of a saturated aqueous ammonium chloride solution.
  - Separate the organic layer and extract the aqueous layer with diethyl ether (3 x 50 mL).
  - Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
  - Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
  - Purify the crude product by fractional distillation under reduced pressure to yield pure **2-Cyclopropyl-2-ethoxyethan-1-ol**.

Synthetic Workflow Diagram

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Caption: Synthetic workflow for **2-Cyclopropyl-2-ethoxyethan-1-ol**.

Analytical and Spectroscopic Characterization

Due to the lack of publicly available experimental spectra, the following data is predicted based on established principles of NMR and IR spectroscopy and analysis of structurally similar compounds.

Table 2: Predicted ^{1}H NMR (400 MHz, $CDCl_3$) and ^{13}C NMR (100 MHz, $CDCl_3$) Data

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^{1}H NMR	Predicted δ (ppm)	Multiplicity	Integration	Assignment
3.65 - 3.55	m	1H	CH-OH	
3.50 - 3.40	m	2H	-OCH$_2$-CH$_3$	
3.30 - 3.20	m	2H	-CH$_2$-OH	
2.50	br s	1H	-OH	
1.20	t	3H	-OCH$_2$-CH$_3$	
0.90 - 0.80	m	1H	Cyclopropyl-CH	
0.60 - 0.40	m	4H	Cyclopropyl-CH$_2$	
^{13}C NMR	Predicted δ (ppm)	Assignment		
~78	CH-OH			
~68	-OCH$_2$-CH$_3$			
~65	-CH$_2$-OH			
~15	-OCH$_2$-CH$_3$			
~10	Cyclopropyl-CH			
~5	Cyclopropyl-CH$_2$			

Infrared (IR) Spectroscopy:

A typical IR spectrum of **2-Cyclopropyl-2-ethoxyethan-1-ol** is expected to show the following characteristic absorption bands:

- ~3400 cm^{-1} (broad): O-H stretching vibration of the alcohol.
- ~2970-2850 cm^{-1}: C-H stretching vibrations of the alkyl and cyclopropyl groups.
- ~1100 cm^{-1} (strong): C-O stretching vibration of the ether linkage.

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- ~1050 cm^{-1}: C-O stretching vibration of the primary alcohol.
- ~3080 cm^{-1} (weak): C-H stretching of the cyclopropyl ring.

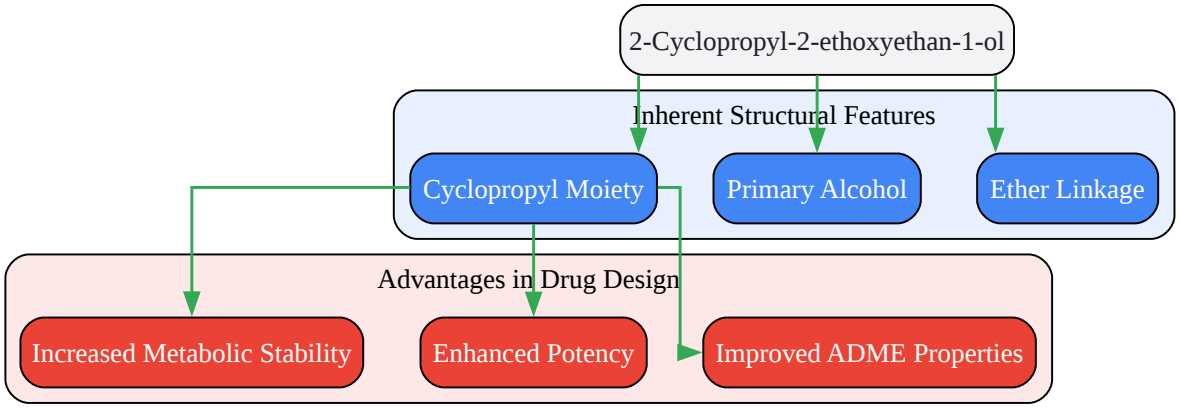
Applications and Significance in Drug Development

The true value of **2-Cyclopropyl-2-ethoxyethan-1-ol** lies in its potential as a versatile building block for the synthesis of more complex and biologically active molecules. The presence of both a primary alcohol and an ether functional group, coupled with the strategically important cyclopropyl moiety, opens up numerous avenues for chemical modification.

- Metabolic Stability: The cyclopropyl group is known to block sites of metabolism, thereby increasing the in vivo half-life of a drug.[1][4]
- Enhanced Potency: The rigid nature of the cyclopropyl ring can lock a molecule into a bioactive conformation, leading to enhanced binding affinity for its target.[2][3]
- Improved Physicochemical Properties: The introduction of a cyclopropyl group can modulate a molecule's lipophilicity and other properties, which can be fine-tuned to optimize absorption, distribution, metabolism, and excretion (ADME) profiles.

The primary alcohol of **2-Cyclopropyl-2-ethoxyethan-1-ol** can be readily oxidized to the corresponding aldehyde or carboxylic acid, or converted to a leaving group for nucleophilic substitution, providing access to a wide array of derivatives. The ethoxy group provides a stable ether linkage.

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Caption: The role of structural features in drug development.

Safety, Handling, and Storage

As a flammable organic compound containing alcohol and ether functionalities, **2-Cyclopropyl-2-ethoxyethan-1-ol** should be handled with appropriate care in a well-ventilated fume hood.

- Personal Protective Equipment (PPE): Wear safety goggles, a lab coat, and chemical-resistant gloves.
- Handling: Avoid contact with skin and eyes. Do not breathe vapors. Keep away from open flames, sparks, and heat.[5][6] Ground and bond containers when transferring material.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[5][6]

Conclusion

2-Cyclopropyl-2-ethoxyethan-1-ol is a promising synthetic intermediate for the pharmaceutical industry. Its unique combination of a cyclopropyl group, a primary alcohol, and an ether linkage makes it a valuable tool for medicinal chemists seeking to introduce the beneficial properties of the cyclopropyl moiety into novel drug candidates. The synthetic

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protocol and characterization data provided in this guide serve as a foundation for further research and application of this versatile molecule.

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